Technical Guide: Solubility & Stability of Potassium 3-Hydroxy-2-oxopropionate in Aqueous Systems

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Compound of Interest

Compound Name:	*3-Hydroxy-2-oxopropionic acid potassium salt*
Cat. No.:	*B12082757*

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Executive Summary

3-Hydroxy-2-oxopropionic acid potassium salt (Potassium Hydroxypyruvate; CAS: 3930-11-8) is a critical metabolic intermediate used primarily in enzymatic assays involving glyoxylate reductase (GRHPR) and serine metabolism studies.[1] While the compound exhibits high aqueous solubility typical of potassium carboxylates, its utility is strictly governed by its thermodynamic instability in solution rather than its saturation limit.[2]

This guide moves beyond simple solubility constants, addressing the practical solubility limit defined by chemical stability (dimerization and tautomerization) rather than precipitation. It provides a validated workflow for preparing, verifying, and storing solutions to ensure experimental reproducibility.[2]

Physicochemical Profile

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Property	Specification
IUPAC Name	Potassium 3-hydroxy-2-oxopropanoate
Common Name	Potassium Hydroxypyruvate
CAS Number	3930-11-8
Molecular Formula	
Molecular Weight	142.15 g/mol
Appearance	White to off-white crystalline powder
Solubility Class	Freely Soluble (>100 mg/mL estimated)
pKa (Acid)	~3.5 (referencing free acid)
Hygroscopicity	High (Deliquescent nature expected)

The Solubility vs. Stability Paradox

While the theoretical saturation point of potassium hydroxypyruvate in water is high (likely exceeding 1 M), preparing saturated solutions is experimentally counterproductive.[2]

- Ionic Nature: The ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  salt dissociates completely, providing high solubility compared to the free acid.[2]

- Reactivity: The

  -keto/

  -hydroxy motif makes the molecule prone to aldol-like dimerization and enolization in concentrated aqueous environments.

- Hydration: The carbonyl group at C2 readily forms a gem-diol (hydrate) in water, complicating precise concentration measurements via UV-Vis.

Solubility Data & Thermodynamics

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Estimated Solubility Limits

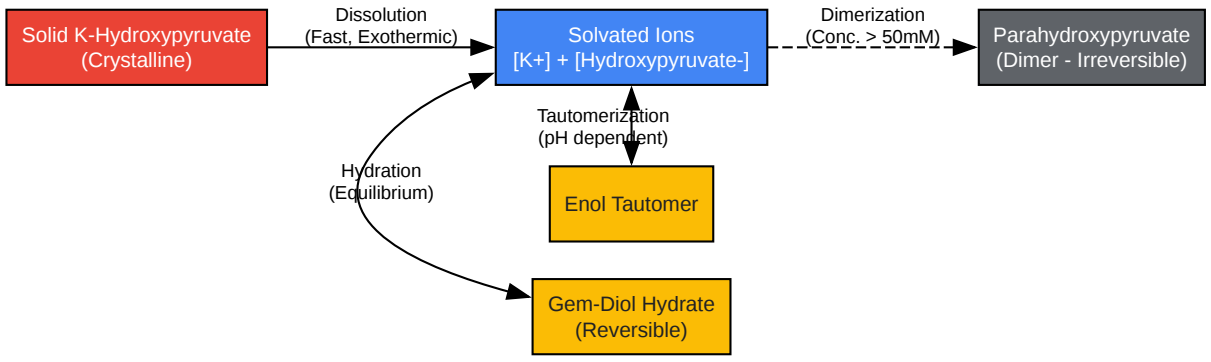
Based on the behavior of homologous salts (e.g., Potassium Pyruvate, Potassium Lactate) and limited vendor data:

Solvent	Solubility Limit (25°C)	Practical Working Max
Water (ddH2O)	> 100 mg/mL (> 0.7 M)	20 mM - 50 mM
PBS (pH 7.4)	High	10 mM
Ethanol	Low/Sparingly Soluble	N/A

Technical Insight: Do not attempt to store stock solutions at concentrations >100 mM. The rate of spontaneous degradation increases non-linearly with concentration due to second-order dimerization kinetics.[2]

Solution Dynamics (Graphviz Diagram)

The following diagram illustrates the dynamic equilibrium and degradation pathways that occur immediately upon dissolution.[2]



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Caption: Figure 1. Dissolution creates a dynamic equilibrium.[2] High concentrations favor irreversible dimerization.

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Experimental Protocols (Self-Validating Systems)

Protocol A: Preparation of a Fresh 10 mM Stock Solution

Use this protocol for enzymatic assays (e.g., GRHPR activity).

Reagents:

- Potassium Hydroxypyruvate (Store at -20°C, desiccated).[2]
- Degassed ultra-pure water (Type I, 18.2 MΩ).[2]

Workflow:

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation (hydrolysis risk).
- Weighing: Weigh 14.2 mg of salt into a microcentrifuge tube.
- Dissolution: Add 10.0 mL of cold (4°C) degassed water.
  - Why Cold? Low temperature slows kinetic degradation.[2]
  - Why Degassed? Removes

    which can alter pH and affect tautomeric balance.[2]
- Mixing: Vortex gently for 10-15 seconds. The powder should dissolve instantly.[2]
- Validation (The "Trust" Step): Measure pH.[2] It should be near neutral (6.0–7.5).[2] If pH < 5.0, significant degradation to free acid or contamination has occurred.[2] Discard.

Protocol B: Quality Control via UV-Vis

Because the solid is hygroscopic, weighing mass is often inaccurate.[2] Validate concentration enzymatically or spectrophotometrically.

Principle: Hydroxypyruvate can be reduced to D-glycerate by Glyoxylate Reductase (GRHPR) consuming NADH.

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- Blank: Buffer + NADH.[2]
- Sample: Buffer + NADH + Potassium Hydroxypyruvate solution.
- Initiate: Add GRHPR enzyme.[2]
- Calculation:

  corresponds to the molar concentration of active hydroxypyruvate, excluding dimers/impurities.[2]

Applications & Formulation Strategy

Buffer Compatibility

- Phosphate Buffer (PBS): Compatible.[2] Preferred for physiological pH.[2]
- Tris-HCl: Compatible, but avoid pH > 8.0 as alkaline conditions accelerate polymerization.
- HEPES: Excellent stability profile.[2]

Storage & Stability Matrix

State	Condition	Stability Estimate
Solid Powder	-20°C, Desiccated	1–2 Years
Aqueous Soln (10 mM)	4°C	< 4 Hours
Aqueous Soln (10 mM)	-20°C	1 Month (Avoid freeze-thaw)
Aqueous Soln (10 mM)	-80°C	3–6 Months

Critical Warning: Do not autoclave solutions. Sterilize by filtration (0.22

PVDF or PES membrane).[2]

Comparison with Lithium Salt

Researchers often encounter the Lithium salt (CAS 103630-46-0).[2]

- Solubility: Both K+ and Li+ salts are highly soluble.[2]

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- Enzyme Kinetics:

  can be inhibitory to certain kinases or ATP-dependent enzymes. The Potassium salt is the preferred substrate for physiological studies where

  is the natural intracellular cation.[2]

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